

Personal protective equipment for handling Methyl 4-O-feruloylquininate

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Compound of Interest

Compound Name: Methyl 4-O-feruloylquininate

Cat. No.: B15609338

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Essential Safety and Handling Guide for Methyl 4-O-feruloylquininate

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices when handling chemical compounds like **Methyl 4-O-feruloylquininate** is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to minimize exposure risks and ensure a safe laboratory environment.

Methyl 4-O-feruloylquininate is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation[1][2]. Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory.

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Methyl 4-O-feruloylquininate**, the following personal protective equipment is required.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Handle with gloves. Protective clothing is also recommended.	[1][2]
Respiratory Protection	Respiratory protection (e.g., N95 respirator) is necessary, especially if dust is generated.	[2]

Hazard Classifications

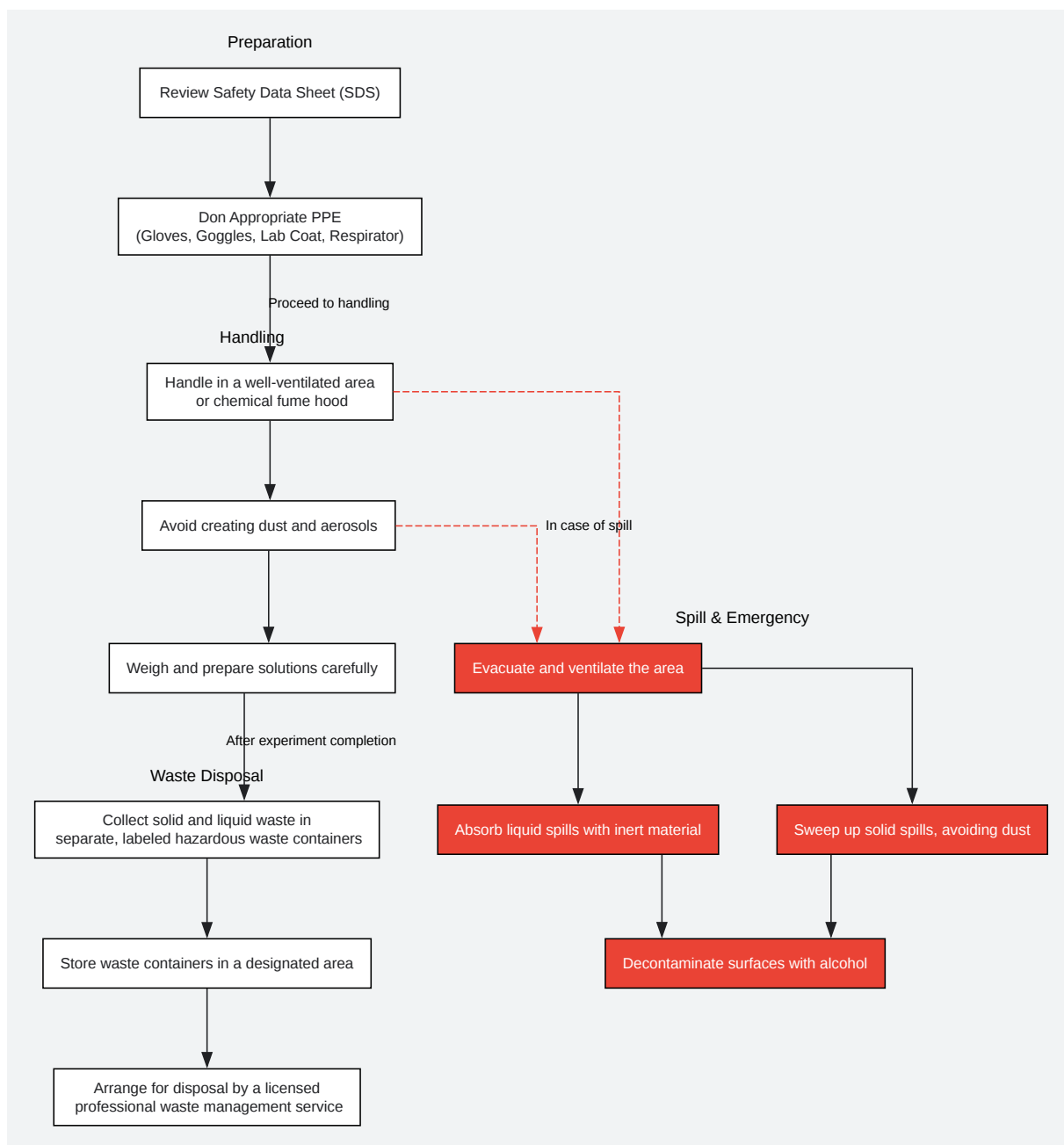
Understanding the specific hazards associated with **Methyl 4-O-feruloylquininate** is crucial for safe handling. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Code
Acute toxicity, oral (Category 4)	H302
Skin corrosion/irritation (Category 2)	H315
Serious eye damage/eye irritation (Category 2A)	H319
Specific target organ toxicity, single exposure (Respiratory tract irritation)	H335

Source:[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety. The following workflow outlines the key steps from preparation to disposal.



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Workflow for Safe Handling and Disposal

Detailed Procedural Guidance

Safe Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not form dust and aerosols[1].
- Use the substance only in a well-ventilated area or outdoors[1].
- When using this product, do not eat, drink, or smoke[1].
- After handling, wash your hands thoroughly[1].

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place[1].
- For long-term storage, a temperature of -20°C is recommended[1].
- If in solvent, store at -80°C for up to six months or at -20°C for up to one month[1].

Spill Management:

- In the event of a spill, ensure adequate ventilation and evacuate personnel to safe areas[1].
- Wear full personal protective equipment, including respiratory protection[1].
- Prevent further leakage or spillage if it is safe to do so.
- For solid spills, sweep up and shovel the material, avoiding the creation of dust.
- For liquid spills, absorb the substance with a liquid-binding material such as diatomite or universal binders[1].
- Place the collected material in a suitable, closed container for disposal.

- Decontaminate surfaces and equipment by scrubbing with alcohol[1].

Disposal Plan:

- Waste Collection:
 - Solid Waste: Collect solid **Methyl 4-O-feruloylquininate** waste, including contaminated items like weigh boats and pipette tips, in a dedicated, clearly labeled, and sealed hazardous waste container[2].
 - Liquid Waste: Solutions containing the compound should be collected in a separate, sealed, and appropriately labeled hazardous waste container. Do not mix with other chemical waste unless compatibility is confirmed[2].
- Final Disposal: This substance should be treated as hazardous waste and disposed of through a licensed professional waste disposal service[2]. Do not allow the product to enter drains[2].

Emergency First Aid

Immediate response is crucial in the event of exposure.

Exposure Route	First Aid Measures	Source
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and call a physician.	[1]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][3]

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